

# Proper Disposal Procedures for BR-1 (Bromine)

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## Compound of Interest

Compound Name: BR-1

Cat. No.: B1192330

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This document provides essential safety and logistical information for the proper disposal of **BR-1**, also known as Bromine (CAS No. 7726-95-6). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Adherence to these guidelines is critical due to the hazardous nature of Bromine, which is highly corrosive, toxic, and a strong oxidizer.<sup>[1][2][3]</sup>

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all necessary personal protective equipment (PPE) is worn and that the work area is properly equipped.

- Personal Protective Equipment (PPE):
  - Gloves: Nitrile or neoprene gloves are required. Always inspect gloves for integrity before use and practice proper removal techniques to avoid skin contact.<sup>[1]</sup> Dispose of contaminated gloves as hazardous waste.<sup>[4]</sup>
  - Eye Protection: Chemical splash goggles and a face shield are mandatory.<sup>[1][5]</sup>
  - Respiratory Protection: Work must be conducted in a certified laboratory chemical fume hood.<sup>[1][5]</sup> For spills or situations with potential for vapor exposure, a NIOSH/MSHA approved respirator or a self-contained breathing apparatus (SCBA) is necessary.<sup>[5][6]</sup>
  - Protective Clothing: A fully buttoned lab coat and a complete chemical-resistant suit are required.<sup>[1][4]</sup>

- Engineering Controls:
  - All work with Bromine must be performed within a properly functioning and certified laboratory chemical fume hood.[\[1\]](#)[\[5\]](#)
  - Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[6\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data related to Bromine exposure limits and toxicity.

Data Point	Value	Species	Reference
Occupational Exposure Limits			
DOSH TWA	0.1 ppm	N/A	Washington State Department of Labor & Industries
DOSH STEL	0.3 ppm	N/A	Washington State Department of Labor & Industries
NIOSH TWA	0.1 ppm	N/A	National Institute for Occupational Safety and Health
NIOSH STEL	0.3 ppm	N/A	National Institute for Occupational Safety and Health
ACGIH TWA	0.1 ppm	N/A	American Conference of Governmental Industrial Hygienists
ACGIH STEL	0.2 ppm	N/A	American Conference of Governmental Industrial Hygienists
Toxicological Data			
Oral LD50	2,600 mg/kg	Rat	[1]
Oral LD50	3,100 mg/kg	Mouse	[1]
Oral LD50	4,160 mg/kg	Rabbit	[1]
Inhalation LC50	2700 mg/m <sup>3</sup>	Rat	[7]
Inhalation LC50	2900 mg/m <sup>3</sup>	Mouse	[7]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; LD50: Lethal Dose, 50%; LC50: Lethal Concentration, 50%.

# Step-by-Step Disposal Protocol for Waste Bromine

This protocol outlines the procedures for the safe disposal of waste Bromine in a laboratory setting.

## Waste Collection

- Waste Bromine, both in its pure form and in solutions, must be collected in a designated, compatible, and properly labeled hazardous waste container.[\[1\]](#)
- The container must be sealable and airtight.[\[1\]](#)
- A "Dangerous Waste" or "Hazardous Waste" label must be affixed to the container as soon as the first waste is added.[\[1\]](#)[\[5\]](#)
- Incompatible Materials: Store waste Bromine away from incompatible materials, which include:
  - Reducing agents
  - Alkali metals and powdered metals (e.g., aluminum, iron, copper)
  - Organic materials, combustibles, aldehydes, ketones, and alcohols
  - Amines, amides, phenols, and ammonia
  - Azides and ozone[\[1\]](#)[\[5\]](#)
  - Bromine will also attack some plastics, rubber, and coatings.[\[1\]](#)[\[5\]](#) Do not store in polyethylene containers.[\[3\]](#)

## Neutralization of Small Spills and Residues

For small spills or residual Bromine in containers, a neutralization step can be performed.

- Neutralizing Agent: Prepare a saturated aqueous solution of sodium thiosulfate. A common preparation involves dissolving at least 209g of sodium thiosulfate in 1L of water.[\[3\]](#)
- Procedure:

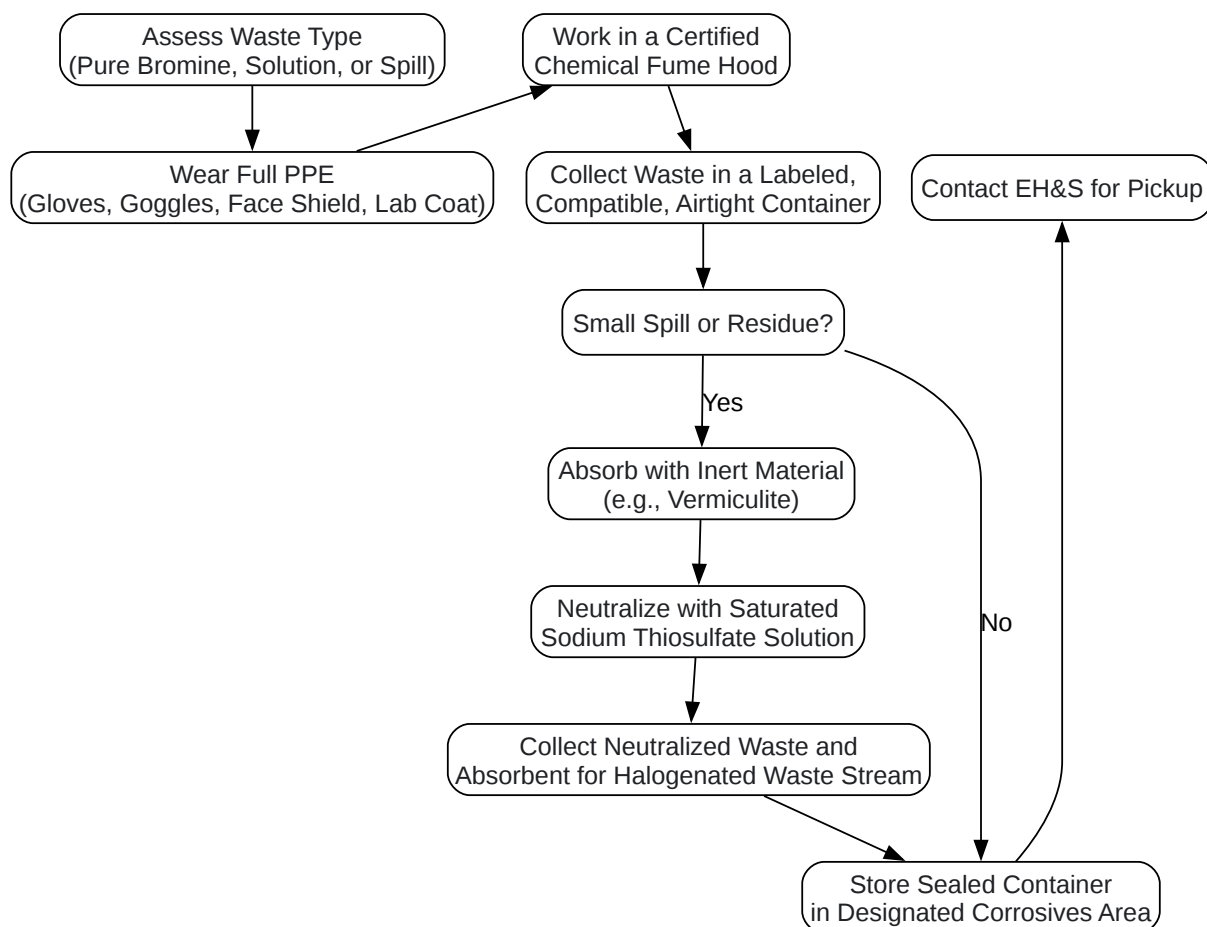
- Absorb the spilled Bromine with an inert, dry material such as vermiculite, spill pads, or dry sand.<sup>[1][5][8]</sup> Do not use sawdust or other combustible absorbents.<sup>[5]</sup>
- Carefully place the absorbent material into a suitable, closed container for disposal as hazardous waste.<sup>[1][4]</sup>
- Rinse the spill area or the empty container with the saturated sodium thiosulfate solution to neutralize any remaining Bromine.<sup>[8]</sup>
- Collect the neutralizing rinse in a suitable, closed container for disposal in the halogenated waste stream.<sup>[8]</sup>

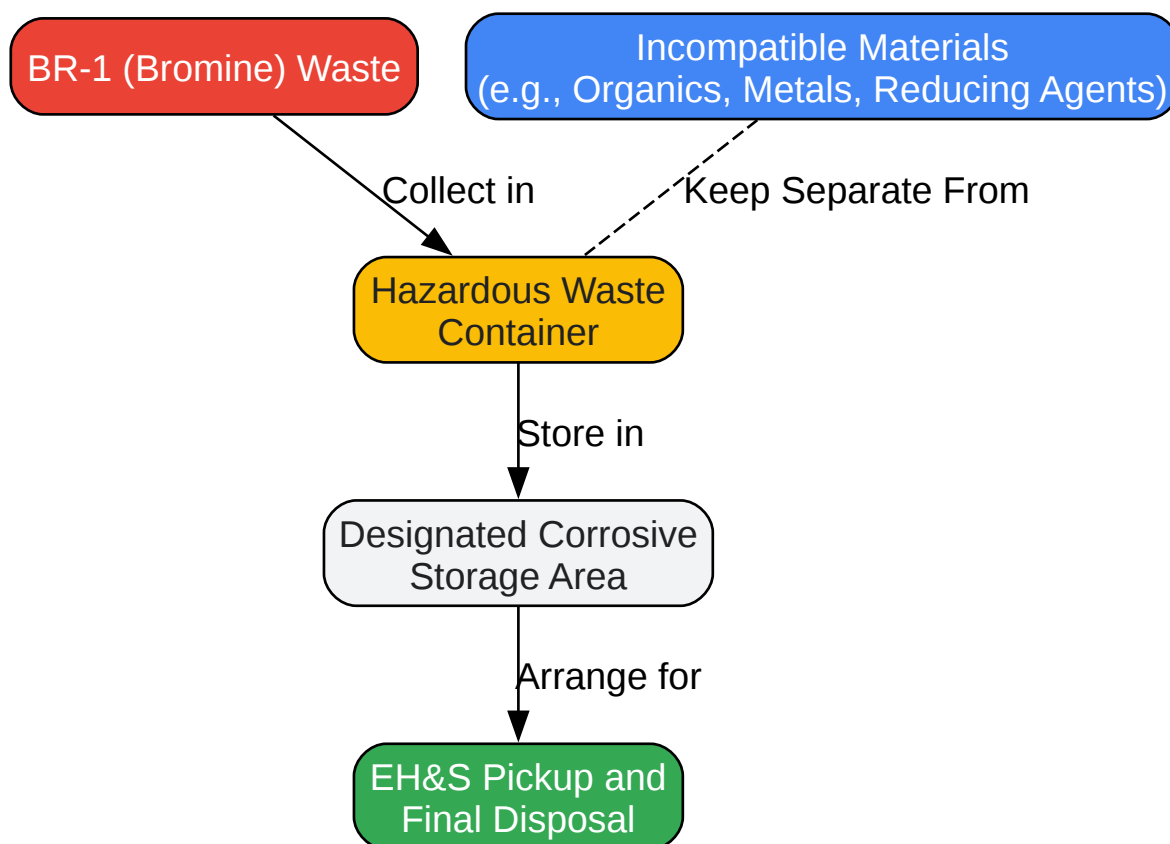
## Final Disposal

- Once the waste container is full or no longer in use, ensure the hazardous waste label is completely filled out.<sup>[1]</sup>
- Store the sealed container in a designated, cool, dry, and well-ventilated corrosives storage area, away from direct sunlight and incompatible materials.<sup>[4][5]</sup>
- Contact your institution's Environmental Health & Safety (EH&S) or equivalent department to arrange for pickup and disposal.<sup>[5]</sup> In the United States, follow the guidelines from the Environmental Protection Agency (EPA) and your state's Department of Environmental Protection (DEP).<sup>[9]</sup>
- Discharge of Bromine into drains or the environment must be strictly avoided.<sup>[4][6]</sup>

## Experimental Workflow and Logical Relationships

The following diagrams illustrate the decision-making process and the procedural workflow for the proper disposal of **BR-1** (Bromine).





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